

# Spectral Analysis of 2-Bromo-5-ethylphenol: A Technical Guide

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## Compound of Interest

Compound Name: 2-Bromo-5-ethylphenol

CAS No.: 1243377-32-3

Cat. No.: B3224986

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the  $^1\text{H}$  and  $^{13}\text{C}$  Nuclear Magnetic Resonance (NMR) spectral data for the compound **2-Bromo-5-ethylphenol**. Due to the absence of experimentally acquired spectra in publicly available databases, this guide utilizes predicted NMR data to offer a detailed characterization of its chemical structure. This information is crucial for researchers in chemical synthesis, drug discovery, and materials science for the verification of the compound's identity and purity.

## Predicted $^1\text{H}$ and $^{13}\text{C}$ NMR Spectral Data

The predicted  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for **2-Bromo-5-ethylphenol** are summarized below. These predictions were generated using computational algorithms that estimate the chemical shifts based on the molecular structure. It is important to note that while these predictions are valuable, they may differ slightly from experimentally determined values.

### $^1\text{H}$ NMR Spectral Data (Predicted)

The predicted  $^1\text{H}$  NMR spectrum of **2-Bromo-5-ethylphenol** is expected to exhibit distinct signals corresponding to the aromatic protons, the ethyl group protons, and the hydroxyl proton. The predicted chemical shifts ( $\delta$ ) in parts per million (ppm), multiplicity, and integration values are presented in Table 1.

Table 1: Predicted  $^1\text{H}$  NMR Data for **2-Bromo-5-ethylphenol**

| Signal Assignment  | Predicted Chemical Shift ( $\delta$ , ppm) | Multiplicity | Integration |
|--------------------|--------------------------------------------|--------------|-------------|
| H-3                | 7.21                                       | d            | 1H          |
| H-4                | 6.85                                       | dd           | 1H          |
| H-6                | 7.03                                       | d            | 1H          |
| -OH                | 5.5 - 6.5                                  | br s         | 1H          |
| -CH <sub>2</sub> - | 2.58                                       | q            | 2H          |
| -CH <sub>3</sub>   | 1.20                                       | t            | 3H          |

Predicted in  $\text{CDCl}_3$ . The chemical shift of the hydroxyl proton (-OH) is highly dependent on solvent, concentration, and temperature, and is therefore given as a broad range.

## $^{13}\text{C}$ NMR Spectral Data (Predicted)

The predicted  $^{13}\text{C}$  NMR spectrum of **2-Bromo-5-ethylphenol** will show eight distinct signals, corresponding to each unique carbon atom in the molecule. The predicted chemical shifts are detailed in Table 2.

Table 2: Predicted  $^{13}\text{C}$  NMR Data for **2-Bromo-5-ethylphenol**

| Carbon Assignment  | Predicted Chemical Shift ( $\delta$ , ppm) |
|--------------------|--------------------------------------------|
| C-1                | 152.4                                      |
| C-2                | 112.9                                      |
| C-3                | 131.8                                      |
| C-4                | 121.5                                      |
| C-5                | 140.2                                      |
| C-6                | 117.6                                      |
| -CH <sub>2</sub> - | 28.7                                       |
| -CH <sub>3</sub>   | 15.6                                       |

Predicted in CDCl<sub>3</sub>.

## Experimental Protocols

While specific experimental data for **2-Bromo-5-ethylphenol** is not available, a general protocol for acquiring high-quality <sup>1</sup>H and <sup>13</sup>C NMR spectra is outlined below. This methodology is standard in organic chemistry research.

## Sample Preparation

- **Sample Weighing:** Accurately weigh approximately 5-10 mg of **2-Bromo-5-ethylphenol** for <sup>1</sup>H NMR and 20-50 mg for <sup>13</sup>C NMR.
- **Solvent Selection:** Choose a suitable deuterated solvent that completely dissolves the sample. Chloroform-d (CDCl<sub>3</sub>) is a common choice for non-polar to moderately polar organic compounds. Other potential solvents include acetone-d<sub>6</sub>, and dimethyl sulfoxide-d<sub>6</sub> (DMSO-d<sub>6</sub>).
- **Dissolution:** Dissolve the sample in approximately 0.6-0.7 mL of the chosen deuterated solvent in a clean, dry vial.

- **Transfer:** Using a Pasteur pipette, transfer the solution to a standard 5 mm NMR tube. Ensure the solution is free of any particulate matter.

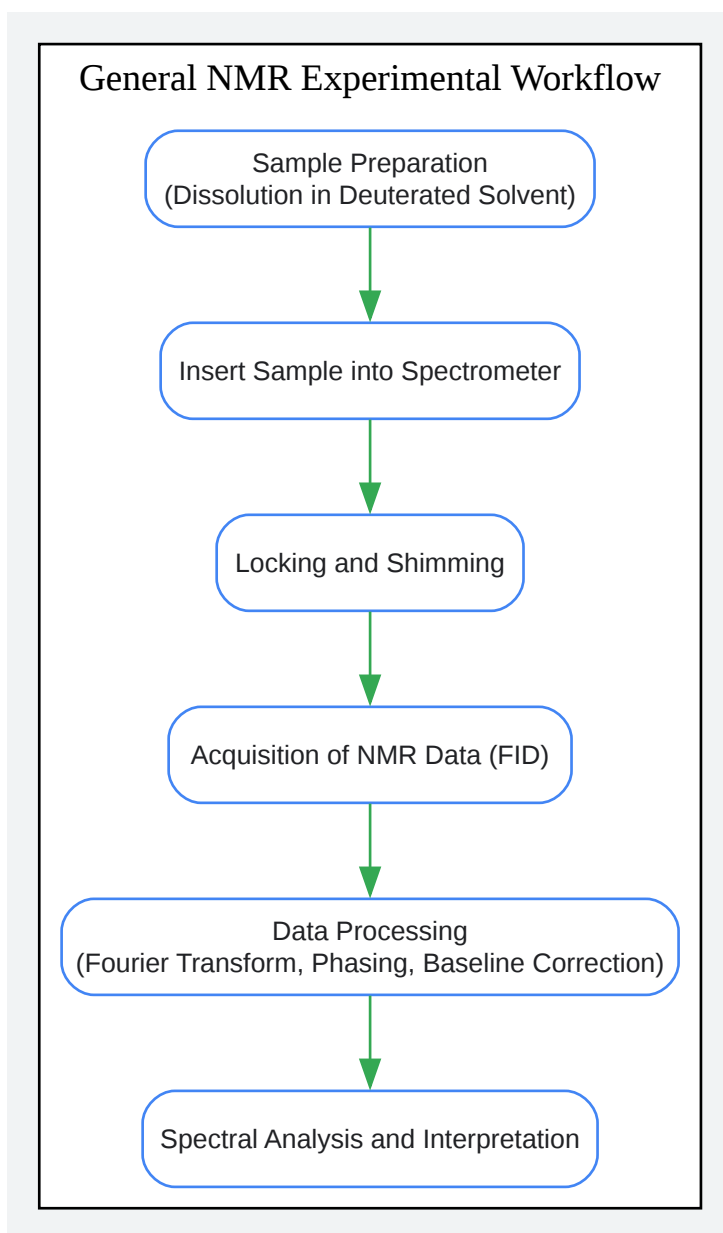
## NMR Instrument Parameters

- **Spectrometer:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better signal dispersion and resolution.
- **Locking and Shimming:** The instrument's magnetic field is locked onto the deuterium signal of the solvent. The magnetic field homogeneity is then optimized through a process called shimming to obtain sharp spectral lines.
- **$^1\text{H}$  NMR Acquisition:**
  - **Pulse Angle:** A  $30^\circ$  or  $45^\circ$  pulse angle is typically used.
  - **Acquisition Time:** 1-2 seconds.
  - **Relaxation Delay:** 1-5 seconds.
  - **Number of Scans:** 8 to 16 scans are usually sufficient for a good signal-to-noise ratio.
- **$^{13}\text{C}$  NMR Acquisition:**
  - **Pulse Program:** A standard proton-decoupled pulse sequence is used to simplify the spectrum to singlets for each carbon.
  - **Acquisition Time:** 1-2 seconds.
  - **Relaxation Delay:** 2-5 seconds.
  - **Number of Scans:** A larger number of scans (e.g., 1024 or more) is typically required due to the lower natural abundance of the  $^{13}\text{C}$  isotope.
- **Data Processing:** The raw data (Free Induction Decay or FID) is Fourier transformed to generate the frequency-domain NMR spectrum. The spectrum is then phased, baseline corrected, and referenced. For  $^1\text{H}$  NMR in  $\text{CDCl}_3$ , the residual solvent peak at 7.26 ppm is

often used as a reference. For  $^{13}\text{C}$  NMR in  $\text{CDCl}_3$ , the solvent peak at 77.16 ppm is used for referencing.

## Visualizations

The following diagrams illustrate the chemical structure with atom numbering for NMR assignment and a general workflow for an NMR experiment.



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- To cite this document: BenchChem. [Spectral Analysis of 2-Bromo-5-ethylphenol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3224986/docs#spectral-analysis-of-2-bromo-5-ethylphenol-a-technical-guide\]](https://www.benchchem.com/product/b3224986/docs#spectral-analysis-of-2-bromo-5-ethylphenol-a-technical-guide)

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